

what is NODAGA-NHS chelator used for

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Compound Focus: Nodaga-nhs

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Key Applications in Research

NODAGA-NHS is instrumental in creating targeted radiopharmaceuticals, combining a radioactive metal with a biological targeting molecule like a peptide or antibody.

- **PET Imaging Agent for Bone Metastases:** In a 2020 study, researchers conjugated NODAGA to pamidronic acid (a bone-targeting bisphosphonate) and radiolabeled it with Gallium-68 to create [⁶⁸Ga]Ga-NODAGA-pamidronic acid [1]. This agent showed promising results for detecting bone metastases using PET, with improved bone-to-background ratio and image quality compared to traditional methods [1].
- **Tracking Biological Mechanisms:** A 2025 study used **NODAGA-NHS** to label a fluorescent dye (Alexa Fluor 594) with Gallium-68 [2]. This created a dual-mode agent for PET and fluorescence imaging, allowing researchers to track perivascular flow dynamics in the brain and study mechanisms of aneurysmal subarachnoid hemorrhage [2].
- **Immuno-PET with Antibodies:** NODAGA is also used to radiolabel monoclonal antibodies for highly specific cancer imaging. Studies have shown that NODAGA forms more stable complexes with Copper-64 than the older chelator DOTA, resulting in better image contrast due to reduced release of the radionetal in the body [3] [4].

Experimental Protocols

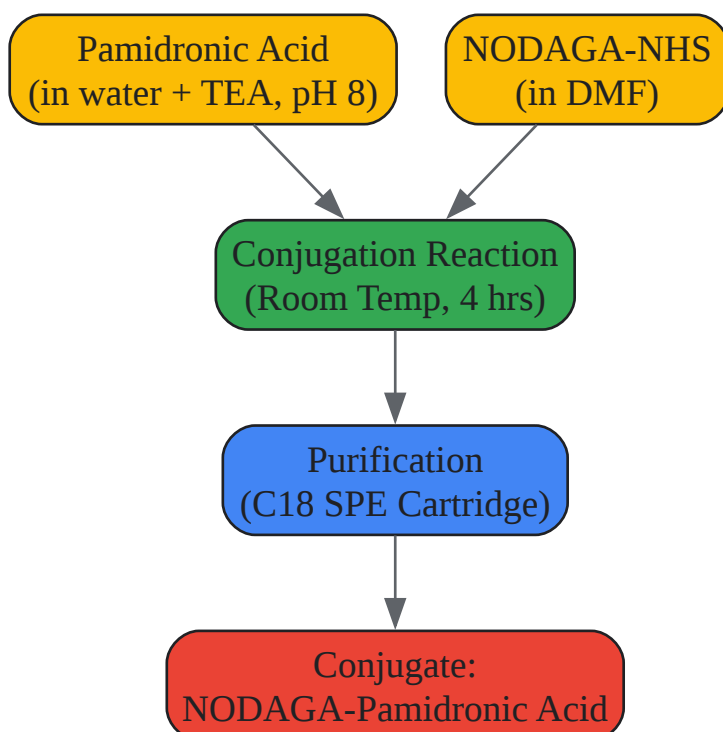
Here are detailed methodologies for conjugation and radiolabeling based on published research.

Protocol 1: Conjugation to a Small Molecule (Pamidronic Acid) [1]

This protocol describes the conjugation to a small molecule for bone imaging.

- **Materials:** Pamidronic acid, **NODAGA-NHS**, Triethylamine (TEA), Dimethylformamide (DMF), Deionized water, Solid-Phase Extraction (SPE) C18 cartridge, Nylon filter (0.20 μm).
- **Procedure:**
 - **Dissolution:** Dilute pamidronic acid in deionized water. Add TEA to adjust the pH to ~ 8 .
 - **Reaction:** Prepare **NODAGA-NHS** in DMF. Add the **NODAGA-NHS** solution to the pamidronic acid solution in fractions.
 - **Monitoring:** Let the reaction proceed at room temperature for ~ 4 hours, monitoring the pH hourly.
 - **Purification:** Pass the reaction mixture through a C18 SPE cartridge to trap organic impurities. Filter the final product through a 0.20- μm nylon filter.
 - **Analysis:** Confirm the identity of the conjugate (NODAGA-pamidronic acid) using Liquid Chromatography-Mass Spectrometry (LC-MS) and Tandem Mass Spectrometry (MSn).

This conjugation process and subsequent radiolabeling can be visualized as follows:



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Protocol 2: Conjugation to a Fluorescent Dye (Alexa Fluor 594) [2]

This protocol optimized conditions for conjugating a sensitive dye.

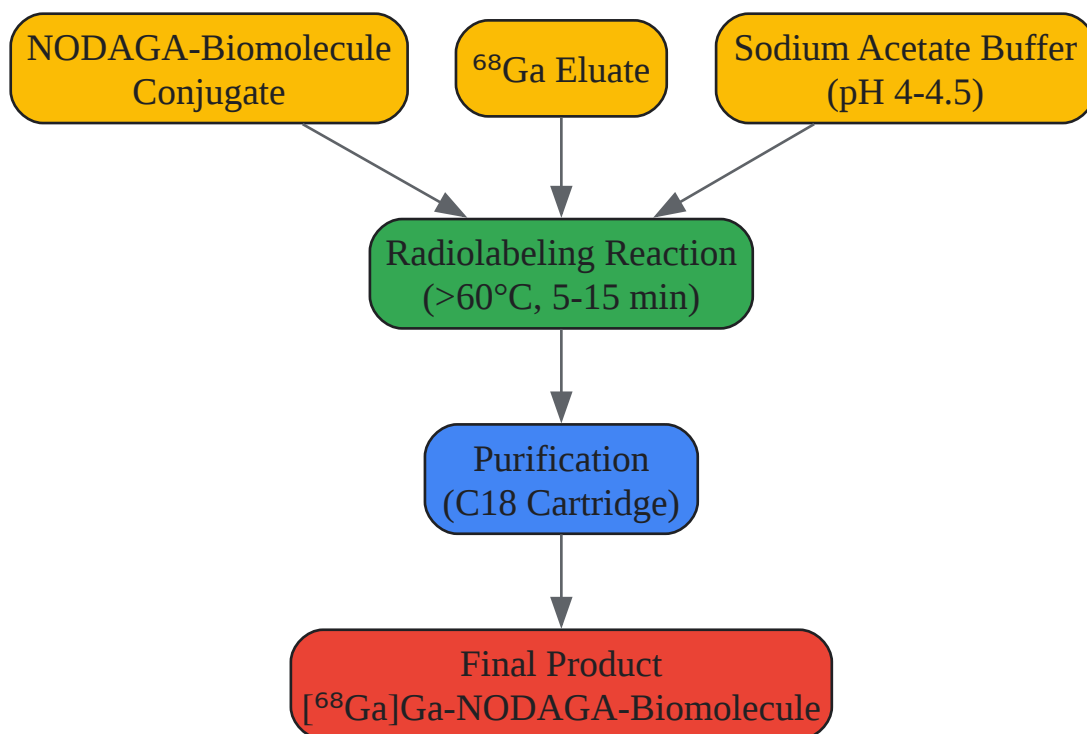
- **Materials:** Alexa Fluor 594 1,5-diaminopentane, **NODAGA-NHS**, Acetonitrile (MeCN), Pyridine, C18 cartridge, Ethanol.
- **Procedure:**
 - **Reaction:** Conduct the reaction in MeCN with pyridine as a base. Use a high molar ratio of **NODAGA-NHS** to dye (20:1).
 - **Optimization:** Heat the mixture to **80°C for 30-60 minutes** to achieve a yield of 50-80%.
 - **Purification:** Purify the conjugate using a pre-conditioned C18 cartridge. Elute the product with ethanol.
 - **Confirmation:** Verify successful conjugation using Mass Spectrometry.

Protocol 3: Radiolabeling with Gallium-68 [1] [2]

This is a general protocol for labeling the NODAGA-biomolecule conjugate.

- **Materials:** NODAGA-biomolecule conjugate, ⁶⁸Ga eluate, Sodium Acetate buffer, C18 cartridge, Isotonic saline.
- **Procedure:**
 - **Condition:** Mix the conjugate with the ⁶⁸Ga eluate. Adjust the pH to **4-4.5** using sodium acetate buffer.
 - **Incubation:** Heat the mixture to a temperature **above 60°C** (e.g., 80°C) for 5-15 minutes. Labeling can occur at room temperature but is slower.
 - **Purification** (Optional): Pass the mixture through a C18 cartridge to separate the radiolabeled compound from free ⁶⁸Ga.
 - **Formulation:** Reconstitute the final product in isotonic saline. The typical radiochemical purity should be >97% [2].

The radiolabeling workflow is summarized below:



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Comparison with Other Chelators

NODAGA is often compared to the chelator DOTA. The table below highlights key differences that make NODAGA advantageous for certain applications.

Parameter	NODAGA	DOTA
Macrocyclic Structure	1,4,7-Triazacyclononane (9-membered ring) [5]	1,4,7,10-Tetraazacyclododecane (12-membered ring) [3]
Radiolabeling Conditions	Mild (room temp. to 80°C, neutral pH) [5] [4]	Harsh (often requires high temp. >80°C) [4]
Complexation Speed	Rapid [5]	Slower
In Vivo Stability with ⁶⁴Cu	High (less liver uptake, better contrast) [3] [4]	Lower (transchelation, higher liver uptake) [3]

Parameter	NODAGA	DOTA
Hydrophilicity	Higher (faster clearance) [5]	Lower

Core Advantages and Conclusion

NODAGA-NHS ester is a critical tool in modern radiopharmaceutical science. Its core advantages include the ability to form highly stable complexes with key radionuclides like Gallium-68 and Copper-64 under mild conditions, its relatively high hydrophilicity which can improve pharmacokinetics, and its versatility in being conjugated to a wide range of targeting molecules.

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References

1. A Potential PET Bone Imaging Agent [pmc.ncbi.nlm.nih.gov]
2. 68Ga-radiolabeled fluorescent dye for potential non- ... [pmc.ncbi.nlm.nih.gov]
3. Comparison of DOTA and NODAGA as chelators for 64 Cu- ... [sciencedirect.com]
4. Synthesis and In Vitro Comparison of DOTA, NODAGA and 15 ... [pmc.ncbi.nlm.nih.gov]
5. NODAGA Derivatives as Chelating Agents for Radioactive ... [tcichemicals.com]

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